

Application Notes: Shikimic Acid as a Chiral Building Block in Complex Organic Synthesis

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Compound of Interest

Compound Name: Ethyl 4-chloro-2-methylpyrimidine-5-carboxylate

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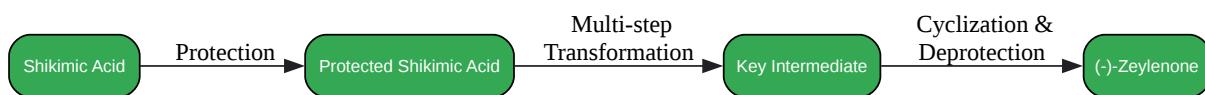
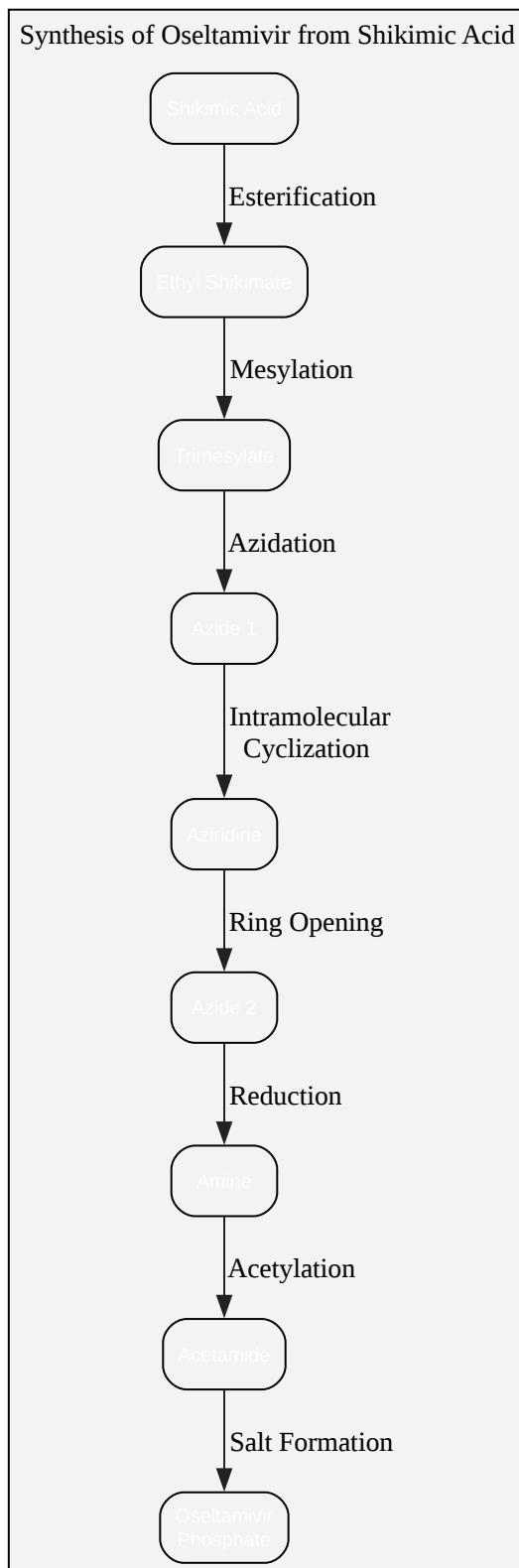
For Researchers, Scientists, and Drug Development Professionals

Shikimic acid, a naturally occurring cyclohexene derivative, is a versatile and highly valuable chiral building block in the synthesis of complex organic molecules. Its rigid, stereochemically rich framework provides an excellent starting point for the enantioselective synthesis of a variety of pharmaceuticals and natural products. This document provides detailed application notes and protocols for the use of shikimic acid in the synthesis of the antiviral drug Oseltamivir (Tamiflu®) and the natural product (-)-Zeylenone.

Application: Synthesis of Oseltamivir (Tamiflu®)

Oseltamivir is an antiviral drug used to treat and prevent influenza A and B viruses. The commercial synthesis of Oseltamivir famously starts from (-)-shikimic acid, which is extracted from the seeds of the Chinese star anise (*Illicium verum*). The synthesis developed by Nie, Shi, Ko, and Lu provides a practical and efficient route to Oseltamivir phosphate in eight steps with a high overall yield.[1][2][3]

Workflow for the Synthesis of Oseltamivir from Shikimic Acid



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References

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